

Exploring the evolutionary conservation of 18-hydroxyoleoyl-CoA synthesis.

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Compound of Interest

Compound Name: 18-hydroxyoleoyl-CoA

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An In-depth Technical Guide to the Evolutionary Conservation of **18-Hydroxyoleoyl-CoA** Synthesis

For: Researchers, Scientists, and Drug Development Professionals

Abstract

18-hydroxyoleoyl-CoA is an activated omega-hydroxy fatty acid derived from oleic acid. Its synthesis is a two-step enzymatic process that is conserved across diverse biological taxa, from plants to mammals. This technical guide provides a comprehensive overview of the synthesis of **18-hydroxyoleoyl-CoA**, focusing on the evolutionary conservation of the key enzymes involved: cytochrome P450 (CYP) fatty acid ω -hydroxylases and long-chain acyl-CoA synthetases (ACSL). We present quantitative data on enzyme kinetics, detailed experimental protocols for assessing the synthesis pathway, and a discussion of the potential biological functions and signaling roles of this molecule. The evolutionary analysis highlights the ancient origins and diversification of the enzymatic machinery responsible for producing this and related lipid molecules.

The Synthesis Pathway of 18-Hydroxyoleoyl-CoA

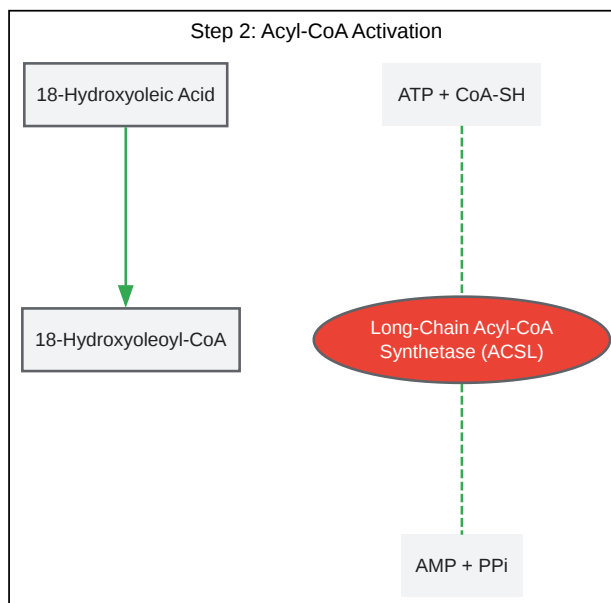
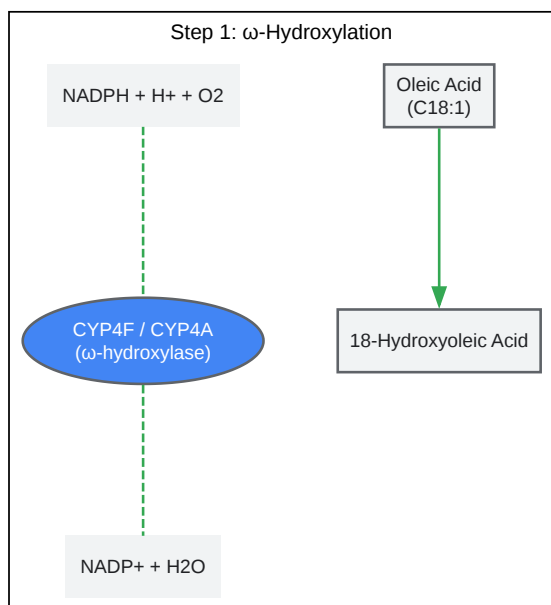
The biosynthesis of **18-hydroxyoleoyl-CoA** from oleic acid is a sequential two-step process involving an initial hydroxylation reaction followed by the activation of the resulting hydroxy fatty acid with coenzyme A.

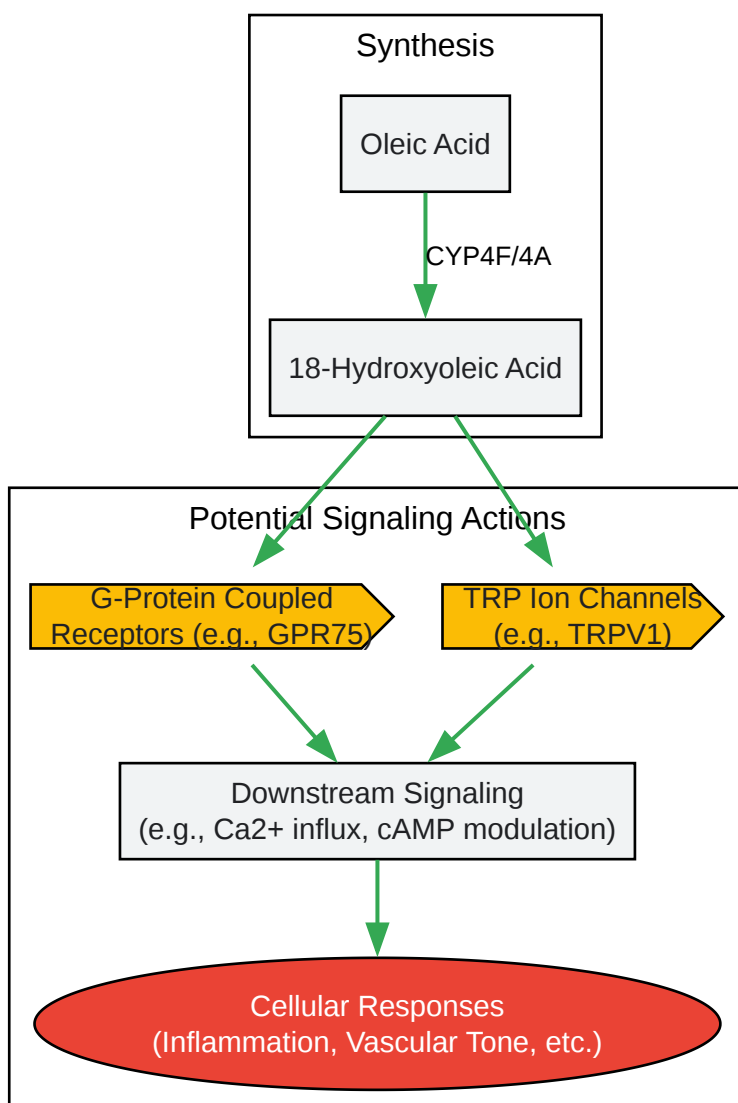
Step 1: ω -Hydroxylation of Oleic Acid

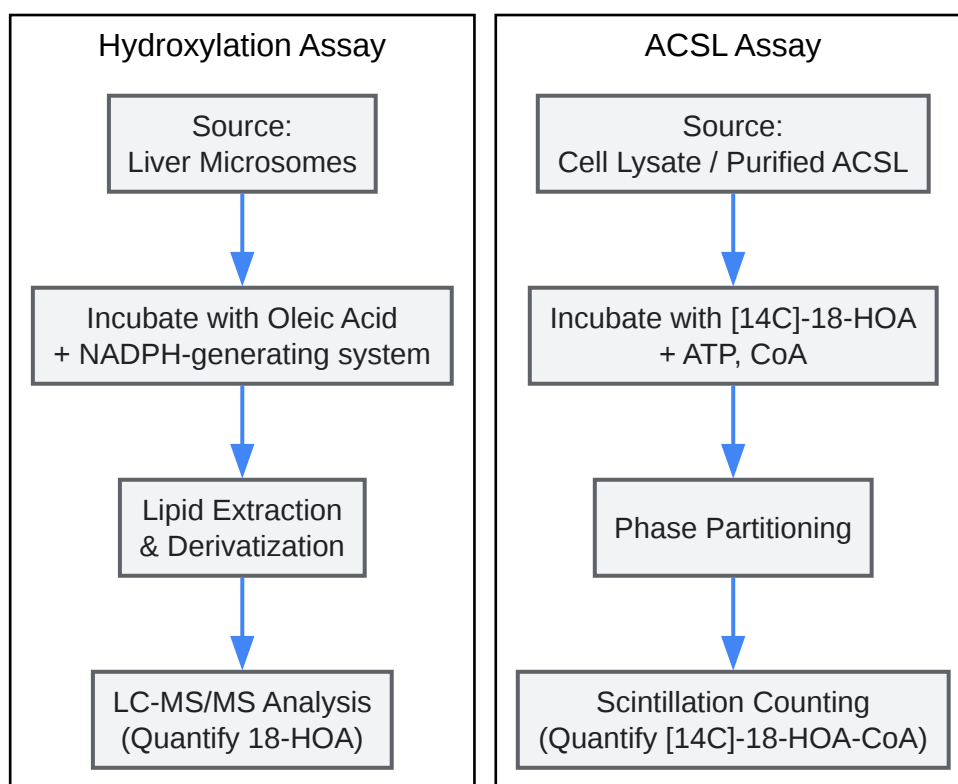
The first and rate-limiting step is the hydroxylation of the terminal methyl group (ω -carbon) of oleic acid (cis-9-octadecenoic acid) to form 18-hydroxyoleic acid. This reaction is catalyzed by a class of heme-containing monooxygenases known as cytochrome P450 enzymes, primarily from the CYP4 family.^{[1][2][3]} These enzymes are typically located in the endoplasmic reticulum and require NADPH and molecular oxygen as co-substrates.^[2] The CYP4A and CYP4F subfamilies are particularly noted for their fatty acid ω -hydroxylase activity.^{[1][2]}

Step 2: Acyl-CoA Thioesterification

The newly synthesized 18-hydroxyoleic acid is then activated by esterification to coenzyme A, forming **18-hydroxyoleoyl-CoA**. This reaction is catalyzed by long-chain acyl-CoA synthetases (ACSLs), which are essential enzymes in lipid metabolism.^[4] The reaction proceeds through an acyl-adenylate intermediate and is driven by the hydrolysis of ATP to AMP and pyrophosphate.^[5] ACSL enzymes are found in various cellular compartments, including the endoplasmic reticulum and the outer mitochondrial membrane.







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References

- 1. Cytochrome P450 diversity in the tree of life - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Mechanistic Studies of the Long Chain Acyl-CoA Synthetase Faa1p from *Saccharomyces cerevisiae* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. PharmGKB summary: very important pharmacogene information for CYP4F2 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Measurement of Long-Chain Fatty Acyl-CoA Synthetase Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Mammalian Long-Chain Acyl-CoA Synthetases - PMC [pmc.ncbi.nlm.nih.gov]

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